

Purity standards and typical appearance of 6-Bromobenzo[d]thiazole

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An In-Depth Technical Guide to the Purity Standards and Typical Appearance of **6-Bromobenzo[d]thiazole** 

For researchers, scientists, and professionals in drug development, understanding the purity and physical characteristics of chemical reagents is paramount for ensuring the reliability and reproducibility of experimental results. This guide provides a comprehensive overview of the typical purity standards, appearance, and analytical methodologies for **6**-

**Bromobenzo[d]thiazole** (CAS No: 53218-26-1), a key building block in medicinal chemistry and organic synthesis.[1][2]

#### **Physicochemical Properties and Purity**

**6-Bromobenzo[d]thiazole** is a heterocyclic compound commonly utilized in the synthesis of pharmacologically active molecules.[1][2][3] Its quality is defined by a set of physicochemical parameters and a minimum purity level, which are summarized below. Commercial grades of this reagent typically offer a purity of 97% or higher.[4]



Parameter	Typical Specification	Reference
Chemical Name	6-Bromobenzo[d]thiazole	
CAS Number	53218-26-1	[1][2][4]
Molecular Formula	C7H4BrNS	[2][4]
Molecular Weight	214.09 g/mol	
Typical Purity	≥ 97%	[4]
Appearance	White to Yellow Solid	
Melting Point	52°C	[2]
Storage	Sealed in dry, 2-8°C	

## **Experimental Protocols for Purity Determination**

The determination of purity for **6-Bromobenzo[d]thiazole** and related compounds is typically achieved through chromatographic and spectroscopic techniques. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are standard methods for quantifying the compound and identifying impurities.[5]

## **High-Performance Liquid Chromatography (HPLC-UV)**

HPLC is a robust method for assessing the purity of non-volatile and thermally labile compounds.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water (both may contain 0.1% formic acid or trifluoroacetic acid to improve peak shape).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.[5]



- Detection Wavelength: Determined by UV-Vis scan of a standard solution; typically in the range of 254-300 nm.
- Sample Preparation: A stock solution of **6-Bromobenzo[d]thiazole** is prepared in a suitable solvent like acetonitrile or methanol. This is then diluted to create working standards and test samples.
- Analysis: The purity is calculated based on the area percentage of the main peak in the chromatogram.

#### **Gas Chromatography-Mass Spectrometry (GC-MS)**

GC-MS is highly effective for volatile compounds and provides structural information for impurity identification.[5]

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250°C.
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 1 minute.
  - Ramp: 20°C/min to 280°C.
  - Hold: 5 minutes at 280°C.[5]
- MS Transfer Line Temperature: 280°C.[5]
- Ion Source Temperature: 230°C.[5]
- Ionization Mode: Electron Ionization (EI) at 70 eV.[5]

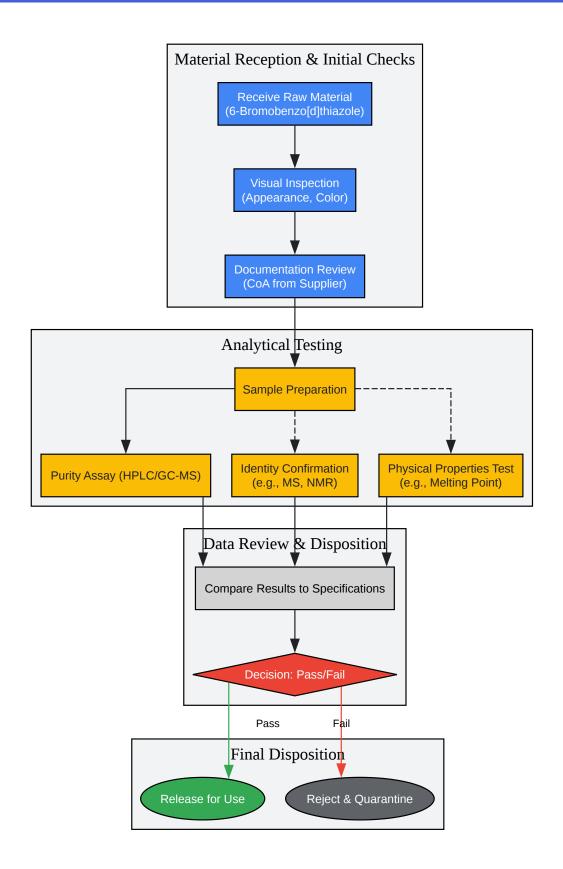


- Sample Preparation: Samples are dissolved in a volatile solvent such as dichloromethane or ethyl acetate.
- Analysis: Purity is assessed by the relative area of the primary peak. The mass spectrometer identifies the main component and any co-eluting impurities by their mass fragmentation patterns.

### **Quality Control Workflow**

The following diagram illustrates a typical workflow for the quality control and release of **6-Bromobenzo[d]thiazole** in a research or manufacturing environment.





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